

Technical Guide: Physicochemical Profiling & Synthetic Utility of the Pyridinyl-Pyrazol-Methanol Scaffold[1]

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Compound of Interest

Compound Name: (1-(pyridin-2-yl)-1H-pyrazol-4-yl)methanol
CAS No.: 1199773-61-9
Cat. No.: B599055

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Executive Summary

The pyridinyl-pyrazol-methanol scaffold represents a privileged substructure in modern medicinal chemistry, particularly within the design of ATP-competitive kinase inhibitors.[1] This motif combines the electronic versatility of the pyridine ring, the hydrogen-bond donor/acceptor capability of the pyrazole, and the synthetic malleability of a primary alcohol (methanol) handle.

This guide provides a rigorous technical analysis of the scaffold's physical properties, synthetic pathways, and chemical reactivity. It is designed to assist researchers in optimizing "scaffold hopping" strategies and fine-tuning solubility/permeability profiles in lead optimization.[1]

Structural Architecture & Electronic Properties[2]

Tautomerism and Planarity

The core pharmacophore typically consists of a 2-(pyridin-2-yl)-1H-pyrazole system.[1] The defining feature of this system is its annular tautomerism, which is heavily influenced by the

adjacent pyridine ring.

- **Intramolecular Hydrogen Bonding:** In non-polar solvents, the molecule adopts a planar conformation due to an intramolecular hydrogen bond between the pyrazole N-H and the pyridine nitrogen lone pair. This "pseudo-tricyclic" planar arrangement is critical for fitting into narrow ATP-binding pockets (e.g., the hinge region of kinases like c-Met or ALK).^[1]
- **Electronic Distribution:**
 - **Pyridine Nitrogen:** Acts as a weak base () and a hydrogen bond acceptor.^[1]
 - **Pyrazole Ring:** Amphoteric.^[1] The is pyrrole-like (H-bond donor), while is pyridine-like (H-bond acceptor).^[1]
 - **Methanol Group:** Provides a polar handle that disrupts planarity only if sterically hindered, but generally increases water solubility (reduction).

Physicochemical Parameters

The following data summarizes the core properties of the unsubstituted 2-(pyridin-2-yl)-1H-pyrazol-5-yl]methanol and related congeners.

Table 1: Physicochemical Profile of Representative Scaffold

Parameter	Value / Range	Contextual Note
Molecular Weight	~175.19 g/mol	Fragment-like space; ideal for FBDD. [1]
Melting Point	119 – 126 °C	Crystalline solid; indicates stable lattice packing via stacking. [1]
(Pyridine)	5.1 – 5.3	Protonation disrupts planarity due to electrostatic repulsion. [1]
(Pyrazole)	~14.0 (NH deprot)	Very weak acid; requires strong bases (NaH,) for alkylation.
LogP (Oct/Water)	0.7 – 1.2	Moderate lipophilicity; methanol group lowers LogP by ~0.5 units vs methyl. [1]
H-Bond Donors	2	Pyrazole -NH, Methanol -OH. [1]
H-Bond Acceptors	3	Pyridine N, Pyrazole N, Methanol O.

Synthetic Routes & Protocols

The synthesis of the pyridinyl-pyrazol-methanol scaffold generally proceeds via two strategies: De Novo Cyclization (constructing the pyrazole) or Functional Group Interconversion (reducing a pre-formed ester/aldehyde).[\[1\]](#)

Primary Synthetic Pathway (De Novo)

The most robust route involves the condensation of acetyl-pyridine derivatives with hydrazine, followed by functionalization via the Vilsmeier-Haack reaction.

Protocol: Synthesis of [3-(pyridin-2-yl)-1H-pyrazol-4-yl]methanol

Reagents: 2-Acetylpyridine, DMF-DMA, Hydrazine hydrate,

,

.

- Enaminone Formation:
 - Reflux 2-acetylpyridine (1.0 eq) with
-dimethylformamide dimethyl acetal (DMF-DMA) (1.2 eq) in xylene for 6 hours.
 - Checkpoint: Monitor disappearance of ketone via TLC.[\[1\]](#) Evaporate solvent to yield the enaminone intermediate.[\[1\]](#)
- Cyclization:
 - Dissolve intermediate in Ethanol.[\[1\]](#) Add Hydrazine hydrate (1.5 eq).[\[1\]](#) Reflux for 4 hours.
 - Result: Formation of 2-(1H-pyrazol-3-yl)pyridine.[\[1\]](#)[\[2\]](#)
- Formylation (Vilsmeier-Haack):
 - Add
dropwise to dry DMF at 0°C. Stir for 30 min to generate the Vilsmeier reagent.[\[1\]](#)
 - Add the pyrazole substrate.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Heat to 80°C for 4 hours.
 - Workup: Quench with ice water; neutralize with
[\[1\]](#) Isolate 3-(pyridin-2-yl)-1H-pyrazole-4-carbaldehyde.
- Reduction to Methanol:
 - Suspend the aldehyde in Methanol (0.1 M).[\[1\]](#)
 - Add
(1.5 eq) portion-wise at 0°C. Stir for 1 hour.

- Validation: Quench with dilute HCl.[1] Extract with EtOAc.[1]

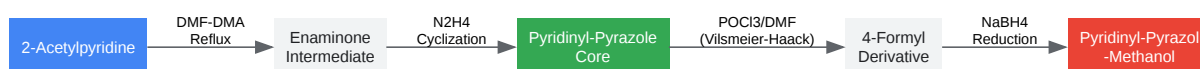
- Analytical Check:

NMR should show a singlet/doublet at

4.5-4.7 ppm (CH₂-OH) and loss of aldehyde proton (

9-10 ppm).[1]

Visualization of Synthetic Logic



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Figure 1: Step-wise synthetic progression from acetylpyridine precursors to the target methanol scaffold.

Chemical Reactivity & Stability[1][4][5]

The "methanol" moiety in this scaffold is not merely a solubilizing group; it is a versatile "chemical handle" for further diversification.[1]

Reactivity Profile

- Oxidation: The primary alcohol is benzylic-like (attached to an aromatic heterocycle).[1] It is susceptible to mild oxidation (e.g., or Dess-Martin Periodinane) to revert to the aldehyde, which can undergo reductive amination.
- Nucleophilic Substitution: Conversion of the alcohol to a chloride (using) or mesylate generates a highly reactive electrophile.[1] This is commonly used to attach solubilizing tails (e.g., morpholine, piperazine) via reactions.

- **Metal Coordination:** The Pyridine-N and Pyrazole-N (position 2) form a bidentate pocket.^[1] In the presence of transition metals (Cu, Pd), this scaffold acts as a ligand. Caution: This can poison palladium catalysts during cross-coupling reactions (Suzuki/Buchwald) on other parts of the molecule.^[1]

Stability Concerns

- **Acid Sensitivity:** The pyridine ring protonates easily.^[1] While the scaffold is stable in dilute acid, strong acidic conditions at high heat can lead to dehydration if secondary alcohols are present (less concern for primary methanol).
- **Oxidative Metabolism:** In vivo, the

group is a metabolic "soft spot," often rapidly oxidized to the carboxylic acid (Phase I metabolism), drastically altering pharmacokinetics.

Application in Drug Discovery: Kinase Inhibition^[5] ^[8]^[9]^[10]

The pyridinyl-pyrazole motif is a "privileged scaffold" for ATP-competitive inhibition.^[1]

Binding Mode Mechanism

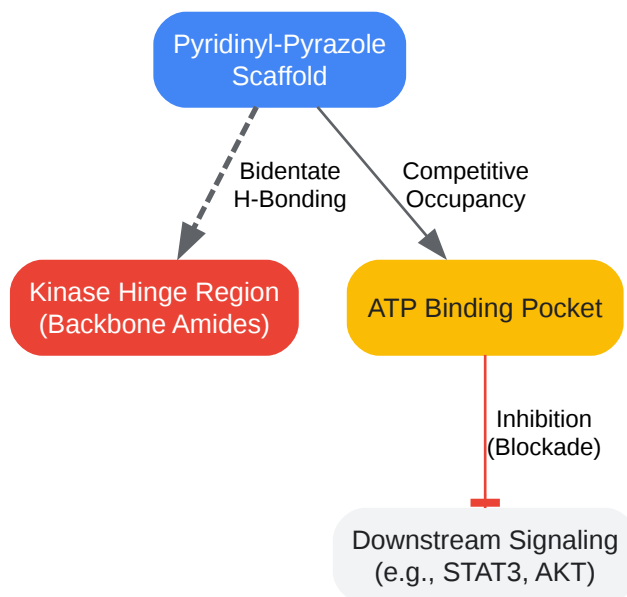
The scaffold mimics the adenine ring of ATP.

- **Hinge Binder:** The Pyridine N (acceptor) and Pyrazole NH (donor) form a bidentate hydrogen bond network with the backbone amide/carbonyl of the kinase hinge region (e.g., Met1199 in c-Met or Glu1197 in ALK).
- **Solvent Front:** The methanol group typically orients towards the solvent front, improving water solubility of the lipophilic inhibitor complex.

Case Study: Crizotinib Intermediates

In the synthesis of Crizotinib (ALK/c-Met inhibitor), the 4-position of the pyrazole is substituted.^[6] However, the 3-(pyridin-2-yl) geometry is conserved to maintain the critical hinge interaction.^[1] The methanol variant serves as a probe to test the tolerance of the solvent channel.

Signal Transduction Logic



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Figure 2: Mechanistic interaction of the scaffold within the kinase active site, blocking downstream oncogenic signaling.

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